

In-Depth Technical Guide: Safety and Handling of Biotin-PEG3-alcohol

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Compound of Interest

Compound Name: *Biotin-PEG3-alcohol*

Cat. No.: *B3095428*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Biotin-PEG3-alcohol**, a commonly used bifunctional linker in research and drug development. The information is compiled from safety data sheets (SDS) and technical documents to ensure best practices in a laboratory setting.

Product Identification and Properties

Biotin-PEG3-alcohol is a molecule that incorporates a biotin moiety, a triethylene glycol (PEG3) spacer, and a terminal primary alcohol. This structure allows for the biotinylation of various molecules, where the hydrophilic PEG spacer enhances solubility and reduces steric hindrance.^{[1][2]}


Property	Value	Reference
Synonyms	Biotin-PEG3-OH, (+)-Biotin-PEG3-OH	[3][4][5]
Molecular Formula	C16H29N3O5S	
Molecular Weight	375.48 g/mol	
CAS Number	289714-02-9	
Appearance	White solid (powder)	
Purity	>96% (typical)	
Solubility	Soluble in water	


Hazard Identification and Classification

Biotin-PEG3-alcohol is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

GHS Pictograms:

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Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety data sheets. Key statements include:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Biotin-PEG3-alcohol** and ensure laboratory safety.

Handling

- Ventilation: Use only in areas with appropriate exhaust ventilation.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side-shields.
 - Hand Protection: Wear protective gloves.
 - Body Protection: Wear impervious clothing.
 - Respiratory Protection: In case of dust formation, use a suitable respirator.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage

- Temperature: Store the solid powder at -20°C.
- Container: Keep the container tightly sealed in a cool, well-ventilated area.
- Incompatibilities: Keep away from strong acids/alkalis and strong oxidizing/reducing agents.
- Solutions: If stock solutions are prepared, it is recommended to store them as aliquots in tightly sealed vials at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids with fingers. Remove contact lenses if present and easy to do. Promptly call a physician.

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.

- Methods for Cleaning Up:
 - For spills of the solid, gently sweep up and place in a suitable container for disposal.
 - For solutions, absorb with a liquid-binding material (e.g., diatomite, universal binders).
 - Decontaminate the spill surface and any contaminated equipment by scrubbing with alcohol.
 - Dispose of all waste in accordance with local, state, and federal regulations.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Direct sunlight and sources of ignition.
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.

Experimental Protocols: Generalized Workflow for Biotinylation

While specific protocols will vary depending on the target molecule, the following provides a generalized workflow for using **Biotin-PEG3-alcohol**. The primary hydroxyl group can be activated or modified to react with various functional groups on a target molecule. A common approach is to first activate the alcohol, for example, by converting it to a more reactive tosylate or mesylate, which can then react with nucleophiles like amines on a protein.

Generalized Protocol for Activation and Conjugation

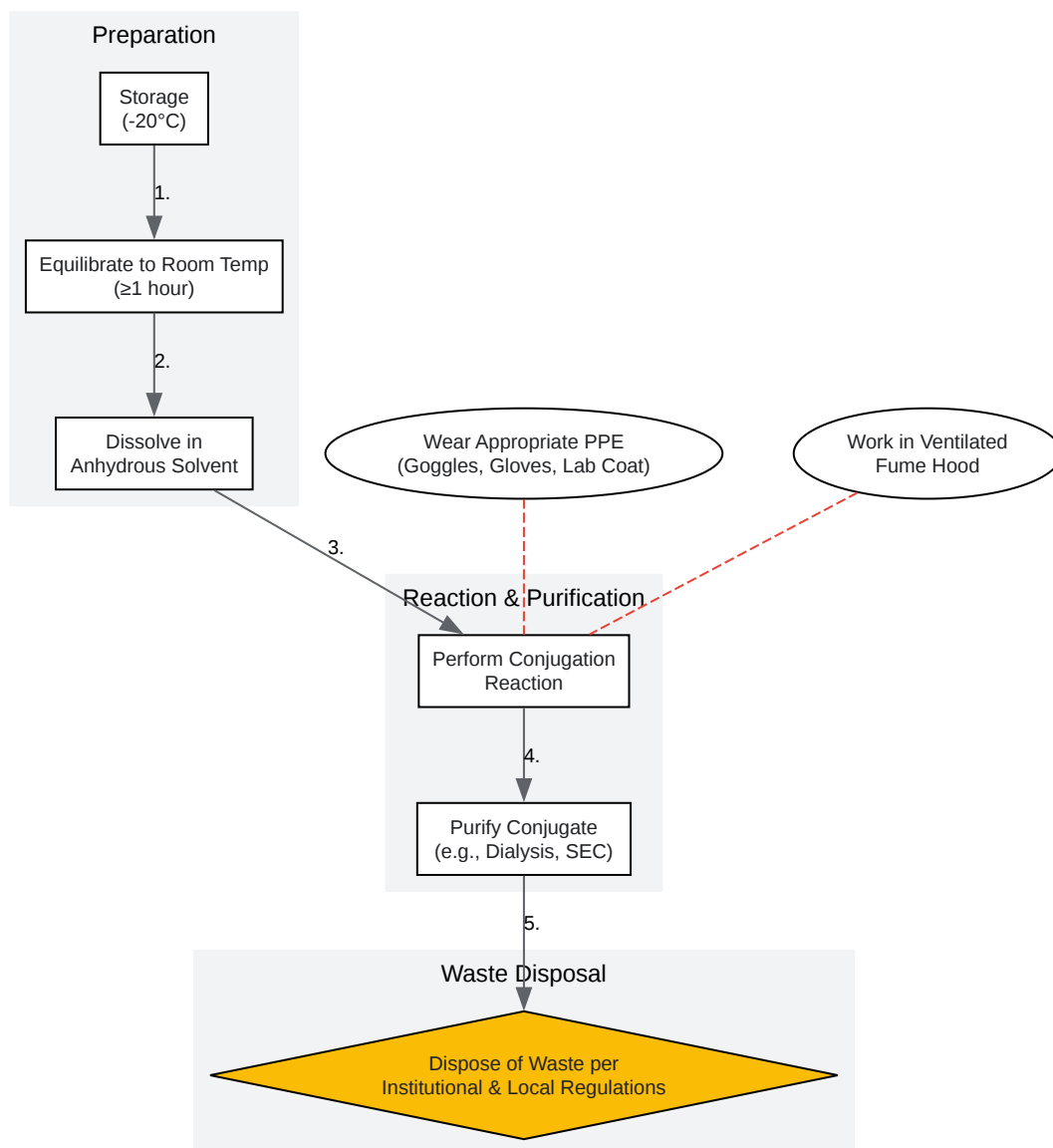
- Reagent Preparation:

- Allow **Biotin-PEG3-alcohol** to equilibrate to room temperature for at least one hour before opening the vial.
- Prepare a stock solution of **Biotin-PEG3-alcohol** in a suitable anhydrous solvent (e.g., DMF or DMSO).
- Activation of Hydroxyl Group (Example with Tosyl Chloride):
 - In an anhydrous, inert atmosphere, dissolve **Biotin-PEG3-alcohol** in a suitable solvent (e.g., pyridine or dichloromethane).
 - Cool the reaction mixture in an ice bath.
 - Add p-toluenesulfonyl chloride (TsCl) in a stoichiometric amount or slight excess.
 - Allow the reaction to proceed for several hours to overnight, monitoring by a suitable method (e.g., TLC or LC-MS).
 - Upon completion, quench the reaction and purify the activated Biotin-PEG3-tosylate.
- Conjugation to a Target Molecule (e.g., a Protein):
 - Dissolve the target molecule in a suitable buffer (e.g., PBS at a slightly alkaline pH to ensure primary amines are deprotonated).
 - Add the activated Biotin-PEG3 derivative to the target molecule solution in a specific molar ratio.
 - Incubate the reaction mixture at a controlled temperature (e.g., 4°C or room temperature) for a defined period.
 - Monitor the conjugation reaction.
- Purification:
 - Remove the excess, unreacted biotinylation reagent using a desalting column, dialysis, or size-exclusion chromatography.

- Characterization:
 - Confirm the extent of biotinylation using appropriate analytical techniques, such as a HABA assay, mass spectrometry, or western blot with a streptavidin conjugate.

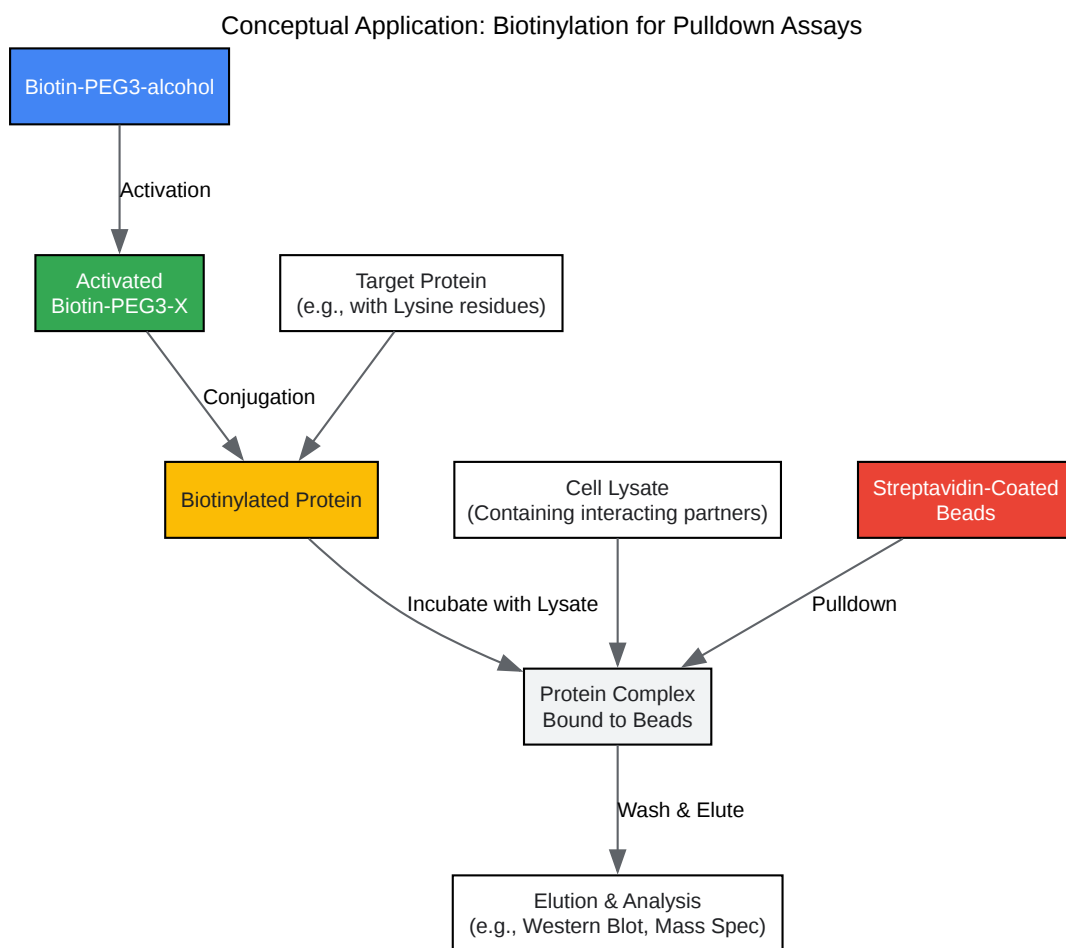
Visualizations

General Workflow for Handling Biotin-PEG3-alcohol



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Caption: A flowchart illustrating the safe handling workflow for **Biotin-PEG3-alcohol**.



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Caption: A diagram showing the use of **Biotin-PEG3-alcohol** in a protein pulldown experiment.

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